

Application Notes: Lantanilic Acid in Antimicrobial Susceptibility Testing

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Compound of Interest

Compound Name: *Lantanilic acid*

Cat. No.: *B3427613*

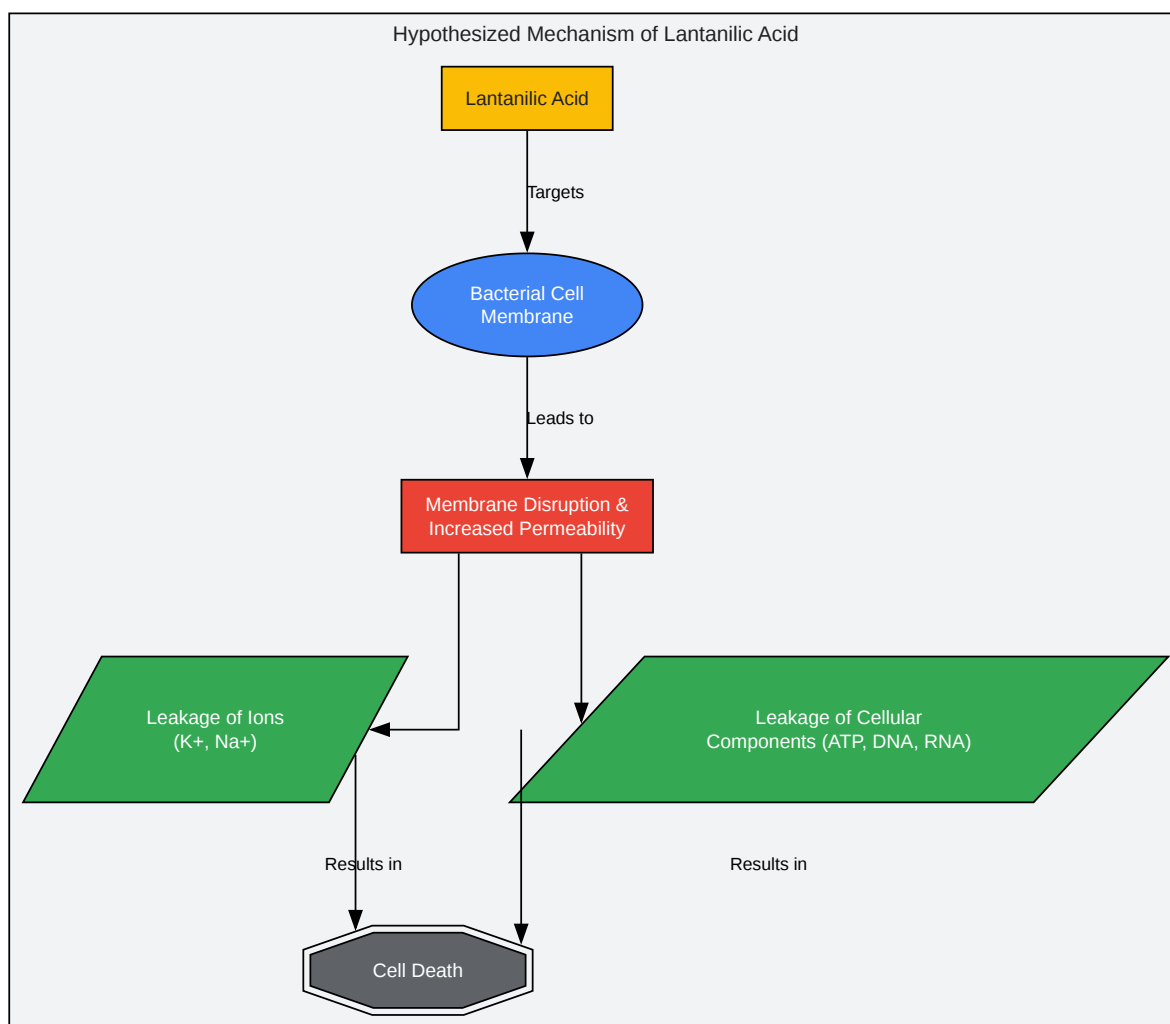
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Introduction

Lantanilic acid, a triterpenoid isolated from *Lantana camara*, has demonstrated antimicrobial properties, showing activity against *Staphylococcus aureus* and the fungus *Candida albicans*. [1][2] These application notes provide a comprehensive overview and standardized protocols for evaluating the in vitro efficacy of **Lantanilic acid** using established antimicrobial susceptibility testing (AST) methods. The provided methodologies are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring reproducibility and accuracy.[3][4][5][6][7][8]

Mechanism of Action (Hypothesized)

The antimicrobial mechanism of terpenoids like **Lantanilic acid** is often attributed to the disruption of the microbial cell membrane due to their lipophilic nature.[1] It is hypothesized that **Lantanilic acid**'s prenyl group facilitates its insertion into the lipid bilayer of the cell membrane, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death. In Gram-positive bacteria, such as *S. aureus*, **Lantanilic acid** may also interfere with teichoic acids in the peptidoglycan layer.[1]





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References

- 1. derpharmachemica.com [derpharmachemica.com]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. Antimicrobial Susceptibility Testing | Area of Focus | CLSI [clsi.org]
- 4. goums.ac.ir [goums.ac.ir]
- 5. iacld.com [iacld.com]
- 6. ESCMID: EUCAST [escmid.org]
- 7. EUCAST: EUCAST - Home [eucast.org]
- 8. Widespread implementation of EUCAST breakpoints for antibacterial susceptibility testing in Europe - PubMed [pubmed.ncbi.nlm.nih.gov]
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